

Introduction: The Rationale for Stereospecific Analysis

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Compound of Interest

Compound Name: (S)-Albuterol Hydrochloride

CAS No.: 50293-91-9

Cat. No.: B588090

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Albuterol, also known as Salbutamol, is a selective β_2 -adrenergic agonist widely prescribed for the management of bronchospasm in patients with reversible obstructive airway disease such as asthma.[1] The molecule possesses a single chiral center, existing as two enantiomers: (R)-Albuterol and (S)-Albuterol. The therapeutic bronchodilator activity resides almost exclusively in the (R)-enantiomer (levalbuterol).[2] The (S)-enantiomer is not only inactive as a bronchodilator but has been associated with potential pro-inflammatory effects and may contribute to paradoxical bronchospasm in some patients.

This critical difference in pharmacological activity underscores the necessity for rigorous analytical methods to characterize the enantiomerically pure form of the drug. Regulatory bodies such as the U.S. Food and Drug Administration (FDA) have established clear guidelines emphasizing the need to characterize individual stereoisomers in drug development, making enantioselective analysis a mandatory step.[3][4][5]

This application note provides a comprehensive guide to the spectroscopic analysis of **(S)-Albuterol Hydrochloride**. While the focus is on the (S)-enantiomer, these methods are foundational for the analysis of any albuterol species. We will delve into the core spectroscopic techniques required for unequivocal identification, structural confirmation, quantification, and

the critical determination of enantiomeric purity. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, providing not just procedural steps but also the underlying scientific rationale to ensure robust and reliable results.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of the Technique: Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for the definitive structural elucidation of organic molecules. It probes the magnetic properties of atomic nuclei (primarily ^1H and ^{13}C), providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule. For **(S)-Albuterol Hydrochloride**, NMR serves as a primary method for confirming its covalent structure and ensuring the absence of structural isomers or process-related impurities.

Protocol for ^1H and ^{13}C NMR Analysis:

- **Sample Preparation:** Accurately weigh 5-10 mg of the **(S)-Albuterol Hydrochloride** reference standard or test sample. Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent, such as Deuterium Oxide (D_2O) or DMSO- d_6 , in a clean NMR tube. D_2O is often preferred for its ability to exchange with labile protons (e.g., -OH, -NH), which can simplify the spectrum.
- **Instrument Setup:** The analysis should be performed on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).^[6] The instrument should be properly tuned and shimmed to ensure optimal resolution and line shape.
- **Data Acquisition:**
 - Acquire a standard one-dimensional ^1H NMR spectrum. Key parameters include a 30-45° pulse angle, a relaxation delay of at least 2 seconds, and a sufficient number of scans (e.g., 16 or 32) to achieve an adequate signal-to-noise ratio.
 - Acquire a ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

- **Data Processing:** Process the acquired Free Induction Decay (FID) by applying a suitable window function (e.g., exponential multiplication) followed by a Fourier Transform. Phase and baseline correct the resulting spectrum and calibrate it using the residual solvent peak as an internal reference (e.g., HDO at ~4.79 ppm in D₂O).

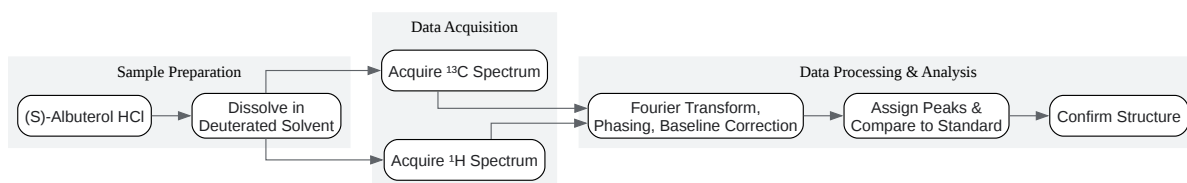
Data Interpretation: The chemical shifts and coupling patterns in the ¹H NMR spectrum, along with the chemical shifts in the ¹³C spectrum, provide a unique fingerprint of the albuterol molecule.

Table 1: Representative ¹H and ¹³C NMR Chemical Shifts for Albuterol (Note: Shifts are approximate and can vary based on solvent and pH. Data is compiled from typical spectra.)[\[7\]](#)

Atom Assignment	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Notes
tert-Butyl (CH_3) ₃	~1.3	~27.0	A sharp singlet in ^1H NMR integrating to 9 protons.
tert-Butyl (C)	N/A	~57.0	Quaternary carbon.
-CH ₂ -N	~3.1 - 3.3	~50.0	Methylene protons adjacent to the nitrogen.
-CH(OH)-	~4.9 - 5.1	~68.0	Methine proton at the chiral center.
Ar-CH ₂ OH	~4.6	~63.0	Methylene protons of the hydroxymethyl group.
Aromatic H (Position 2)	~7.4	~129.0	Aromatic proton adjacent to the -CH(OH) group.
Aromatic H (Position 5)	~6.9	~116.0	Aromatic proton ortho to the phenolic -OH.
Aromatic H (Position 6)	~6.8	~125.0	Aromatic proton meta to the phenolic -OH.
Aromatic C (Substituted)	N/A	~125-156	Quaternary aromatic carbons.

Causality and Trustworthiness: The protocol is self-validating through the consistency of the observed data. The integration of the ^1H signals must correspond to the number of protons in the molecule (e.g., the 9H singlet for the tert-butyl group). The chemical shifts and splitting patterns must align with the known structure. Any significant deviation would immediately indicate a structural modification or the presence of a major impurity.

Diagram of NMR Analysis Workflow:



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Diagram 1: General workflow for NMR structural analysis.

Functional Group Identification by Infrared (IR) Spectroscopy

Principle of the Technique: Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of its chemical bonds (e.g., stretching, bending). Since different functional groups vibrate at characteristic frequencies, an IR spectrum provides a distinct "fingerprint" of the molecule. It is a rapid and reliable method for identity confirmation and is a required test in many pharmacopeias, including the United States Pharmacopeia (USP).[8][9]

Protocol for FT-IR Analysis (ATR Method):

- **Instrument Background:** Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Collect a background spectrum of the empty ATR stage. This is crucial to subtract the spectral contributions of atmospheric CO₂ and H₂O.
- **Sample Application:** Place a small amount (1-2 mg) of the **(S)-Albuterol Hydrochloride** powder directly onto the ATR crystal, ensuring complete coverage of the sampling area.
- **Data Acquisition:** Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16 to 32 scans over a range of 4000–400 cm⁻¹ with a resolution of 4 cm⁻¹.

- **Data Processing:** The resulting spectrum is automatically ratioed against the background. Compare the obtained spectrum with a reference spectrum of a known standard.

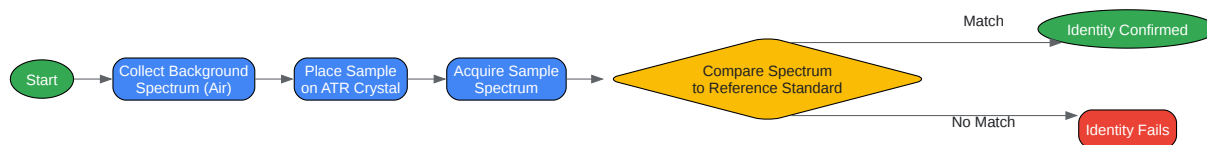
Data Interpretation: The IR spectrum of Albuterol Hydrochloride will exhibit characteristic absorption bands corresponding to its various functional groups.

Table 2: Key IR Absorption Bands for Albuterol Hydrochloride[10][11][12]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400 - 3100 (broad)	O-H Stretch	Phenolic and Alcoholic Hydroxyls
3000 - 2850	C-H Stretch	Aliphatic (e.g., tert-butyl)
~2800 - 2400 (broad)	N-H Stretch	Secondary Ammonium Salt (-NH ₂ ⁺ -)
~1610, 1500, 1450	C=C Stretch	Aromatic Ring
~1250	C-O Stretch	Phenolic C-O
~1030	C-O Stretch	Alcoholic C-O

Causality and Trustworthiness: This protocol is validated by direct comparison. According to USP monograph standards for Albuterol, the IR absorption spectrum of the sample should exhibit maxima only at the same wavelengths as that of a USP Albuterol Reference Standard. [8][13] The presence of all characteristic peaks and the overall pattern matching confirms the material's identity and the integrity of its functional groups.

Diagram of FT-IR Analysis Workflow:



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Diagram 2: Workflow for identity confirmation via FT-IR.

Quantification by UV-Visible (UV-Vis) Spectroscopy

Principle of the Technique: UV-Vis spectroscopy measures the absorption of ultraviolet or visible light by a molecule. The substituted benzene ring in Albuterol acts as a chromophore, absorbing UV light at a characteristic wavelength. According to the Beer-Lambert Law, the absorbance of a solution is directly proportional to the concentration of the analyte, making this a simple and robust method for quantification.

Protocol for Quantitative Analysis:

- Solvent Selection: A common and official medium for Albuterol analysis is 0.1 N Hydrochloric Acid (HCl).^{[9][14]}
- Preparation of Standard Stock Solution: Accurately weigh approximately 20 mg of **(S)-Albuterol Hydrochloride** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with 0.1 N HCl to obtain a concentration of ~200 µg/mL.
- Preparation of Working Solutions & Calibration Curve: Create a series of dilutions from the stock solution to cover a linear range (e.g., 5-30 µg/mL).^{[14][15]}
- Determination of λ_{max} : Scan one of the working standard solutions (e.g., 15 µg/mL) from 400 nm to 200 nm against a 0.1 N HCl blank to determine the wavelength of maximum absorbance (λ_{max}). For Albuterol, this is consistently found at approximately 276 nm.^{[14][16][17]}

- **Sample Measurement:** Prepare the test sample in 0.1 N HCl to a final concentration expected to fall within the calibration range. Measure the absorbance of all standard and sample solutions at λ_{max} (276 nm).
- **Calculation:** Plot a calibration curve of absorbance versus concentration for the standards. Determine the concentration of the test sample using the linear regression equation derived from the curve.

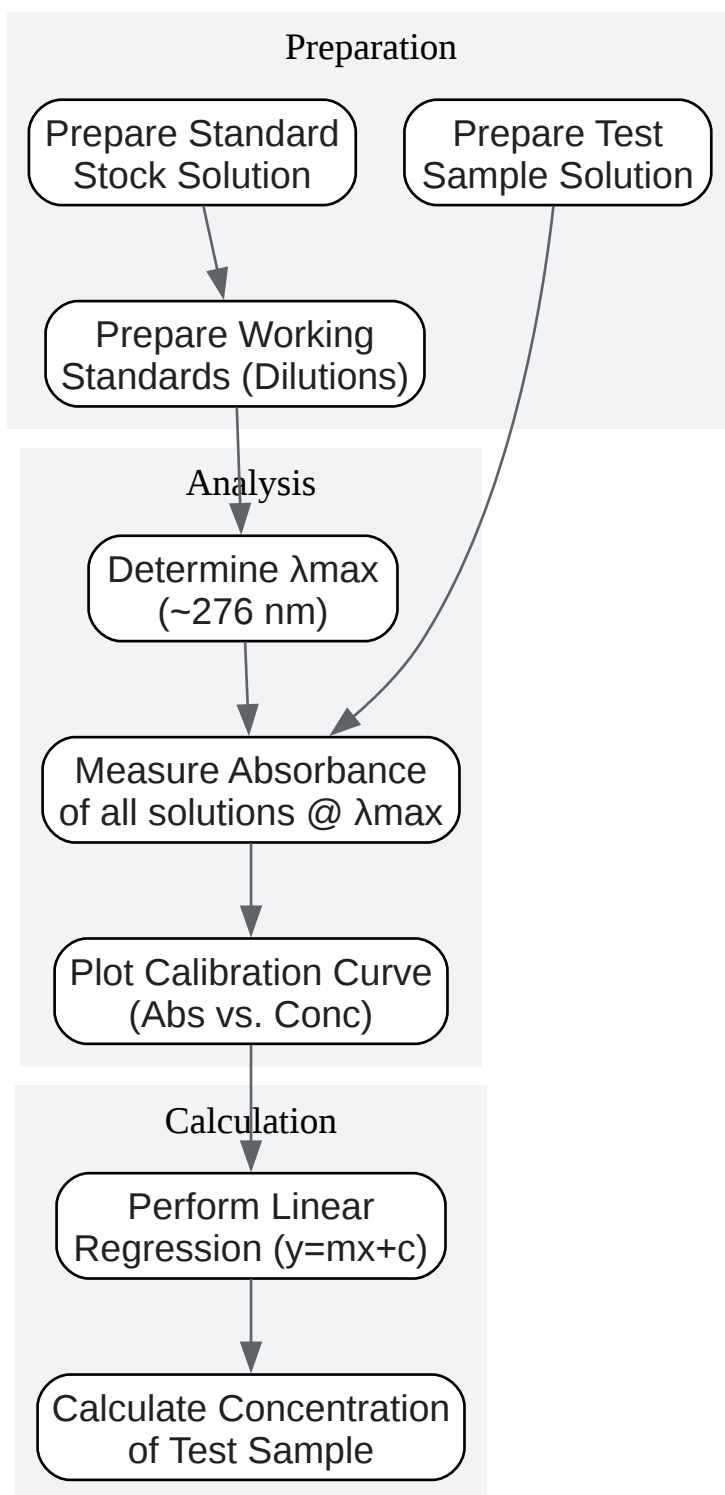
Data Interpretation: The primary data points are the λ_{max} and the linear regression from the calibration curve.

Table 3: Typical UV-Vis Spectroscopic Parameters for Albuterol

Parameter	Value	Reference
Solvent	0.1 N Hydrochloric Acid	[9][14]
λ_{max}	~276 nm	[14][16][17]
Linearity Range	Typically 10-120 $\mu\text{g/mL}$	[14][15][18]
Correlation Coefficient (r^2)	> 0.999	Expected for a valid method

Causality and Trustworthiness: The validity of this method rests on the Beer-Lambert Law. The protocol establishes its own trustworthiness through the generation of a linear calibration curve with a high correlation coefficient ($r^2 > 0.999$), demonstrating a direct and predictable relationship between absorbance and concentration. The method's precision and accuracy can be further validated as per ICH guidelines.[19]

Diagram of UV-Vis Quantitative Analysis Workflow:



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Diagram 3: Workflow for quantification of Albuterol by UV-Vis Spectroscopy.

Molecular Weight and Fragmentation by Mass Spectrometry (MS)

Principle of the Technique: Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the molecular weight of the analyte with high precision and accuracy. Furthermore, fragmentation patterns generated within the mass spectrometer offer structural information that can be used to confirm the identity of the compound. For (S)-Albuterol, MS is essential for confirming its molecular formula and providing orthogonal identity confirmation.

Protocol for LC-MS Analysis:

- **Sample Preparation:** Prepare a dilute solution of **(S)-Albuterol Hydrochloride** (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent compatible with liquid chromatography and electrospray ionization (ESI), such as a mixture of methanol and water with 0.1% formic acid.
- **Chromatography (Optional but Recommended):** Introduce the sample via an HPLC system to separate the analyte from any excipients or impurities before it enters the mass spectrometer. A simple reversed-phase C18 column can be used for this purpose.[\[20\]](#)
- **Ionization:** Use a soft ionization technique like Electrospray Ionization (ESI) in positive ion mode. ESI is ideal for polar molecules like Albuterol, as it typically generates the protonated molecular ion $[M+H]^+$ with minimal fragmentation.
- **Mass Analysis:**
 - **Full Scan Mode:** Acquire a full scan mass spectrum to identify the m/z of the parent ion. The molecular weight of Albuterol free base ($\text{C}_{13}\text{H}_{21}\text{NO}_3$) is 239.32 g/mol . Therefore, the protonated molecule $[M+H]^+$ should be observed at m/z 240.
 - **Tandem MS (MS/MS):** For further structural confirmation, select the parent ion (m/z 240) and subject it to collision-induced dissociation (CID). This will generate characteristic fragment ions.

Data Interpretation: The key is to identify the correct parent ion and plausible fragment ions.

Table 4: Expected Mass Spectrometry Data for Albuterol

Ion	m/z (Expected)	Description
[M+H] ⁺	240.16	Protonated molecule of Albuterol free base.[21]
Fragment 1	184.1	Loss of isobutylene [C ₄ H ₈] from the tert-butyl group.
Fragment 2	166.1	Subsequent loss of water [H ₂ O].
Fragment 3	148.1	Further loss of water or rearrangement fragments.

Causality and Trustworthiness: The detection of the ion at m/z 240.16 (using high-resolution MS) confirms the elemental composition of C₁₃H₂₂NO₃⁺. The fragmentation pattern serves as a secondary fingerprint. This multi-faceted data provides extremely high confidence in the identity of the analyte. The protocol is self-validating; if the observed mass does not match the theoretical mass within a few parts-per-million (ppm) on a high-resolution instrument, the compound is not what it is presumed to be.

Diagram of LC-MS Identity Confirmation Workflow:



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Diagram 4: Logical flow for identity confirmation using LC-MS/MS.

Enantiomeric Purity by Chiral High-Performance Liquid Chromatography (HPLC)

Principle of the Technique: Enantiomers have identical physical and spectroscopic properties in an achiral environment. Therefore, techniques like NMR, IR, and standard UV-Vis cannot

differentiate between (S)-Albuterol and (R)-Albuterol. To separate them, a chiral environment is required. Chiral HPLC utilizes a Chiral Stationary Phase (CSP) that interacts diastereomerically with the enantiomers, causing them to travel through the column at different rates and thus be separated. This is the most critical analysis for an enantiopure drug.

Protocol for Chiral HPLC Analysis:

- **Column Selection:** The choice of CSP is paramount. For Albuterol enantiomers, macrocyclic glycopeptide phases, such as those based on teicoplanin, have proven to be highly effective. [\[22\]](#)[\[23\]](#)[\[24\]](#)
- **Mobile Phase Preparation:** A polar organic mobile phase is typically used. An example composition is Methanol/Acetonitrile/Glacial Acetic Acid/Diethylamine (40:60:0.3:0.2, v/v/v/v). [\[23\]](#)[\[24\]](#) The acidic and basic additives are crucial for improving peak shape and resolution by interacting with the analyte and the stationary phase.
- **Sample Preparation:** Dissolve the **(S)-Albuterol Hydrochloride** sample in the mobile phase to a suitable concentration (e.g., 10-50 µg/mL).
- **System Suitability:** Before analyzing samples, inject a solution containing the racemate (a 50:50 mixture of R- and S-Albuterol). The system is suitable for use only if the chromatographic separation is adequate.
 - **Resolution (Rs):** The resolution between the two enantiomer peaks must be greater than 1.5 to ensure baseline separation.
- **Analysis and Detection:** Inject the prepared sample solution. Monitor the column eluent using a UV detector at 230 nm or 276 nm, or a fluorescence detector for higher sensitivity (Excitation: 230 nm, Emission: 310 nm). [\[23\]](#)[\[24\]](#) For unequivocal peak identification, a mass spectrometer can be used as the detector (LC-MS). [\[22\]](#)[\[25\]](#)
- **Calculation of Enantiomeric Purity:** Identify the peaks corresponding to the (S)- and (R)-enantiomers based on their retention times (determined from injecting a pure standard of one enantiomer, if available, or by historical data). Calculate the percentage of the undesired (R)-enantiomer and the enantiomeric excess (% ee) of the (S)-enantiomer.
 - $\% \text{ (R)-enantiomer} = [\text{Area(R)} / (\text{Area(R)} + \text{Area(S)})] \times 100$

$$\% ee = [(Area(S) - Area(R)) / (Area(S) + Area(R))] \times 100$$

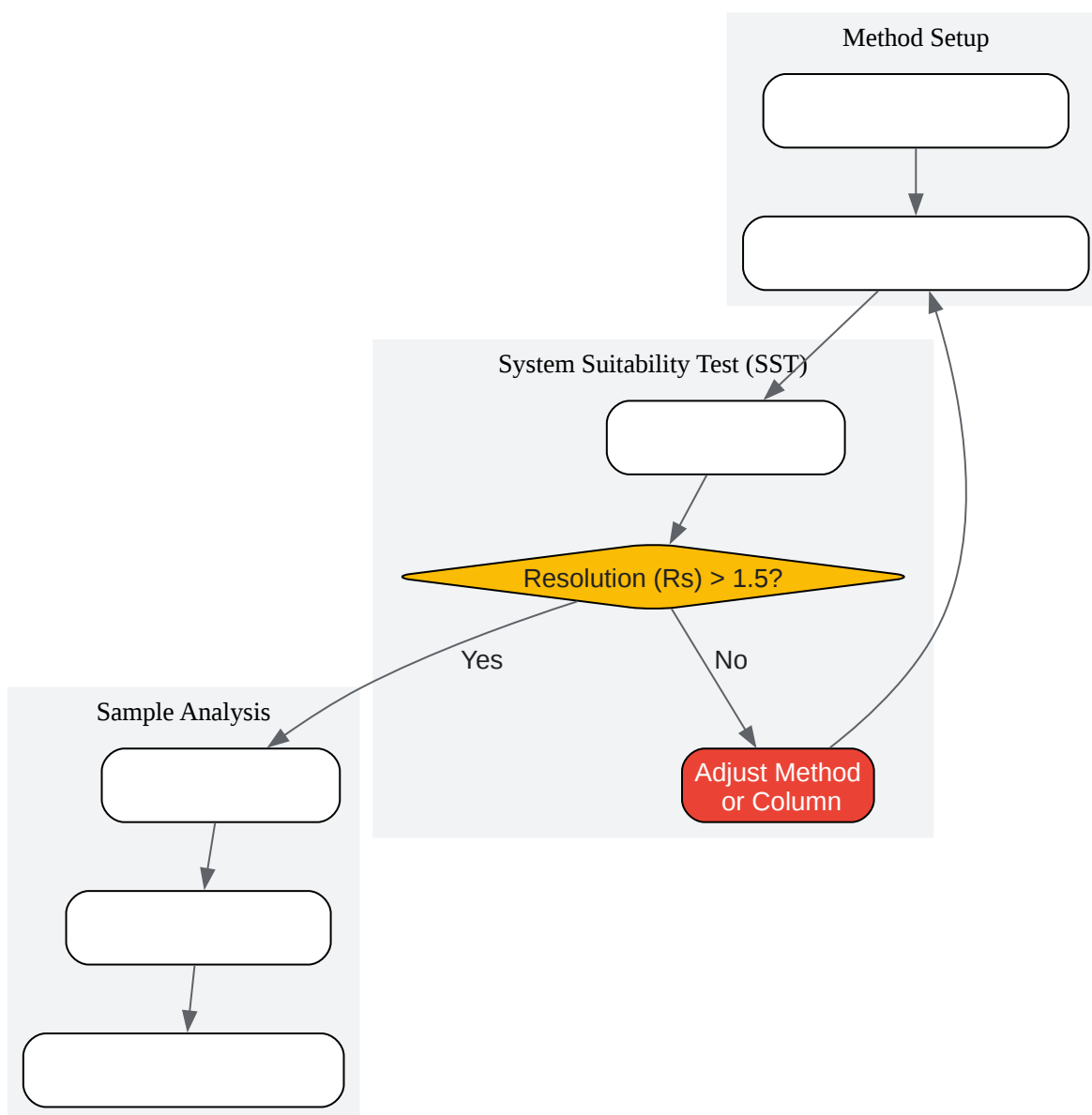
Data Interpretation: The key output is the chromatogram showing two separated peaks for the racemate and, ideally, only one major peak for the enantiopure sample with a very small or non-existent peak for the counter-enantiomer.

Table 5: Typical Chiral HPLC System Suitability Parameters

Parameter	Acceptance Criterion	Rationale
Resolution (Rs)	> 1.5	Ensures accurate integration of each enantiomeric peak without overlap.
Tailing Factor	< 2.0	Indicates good peak shape, which is necessary for accurate quantification.
Reproducibility (%RSD)	< 2.0% for 5 replicate injections	Demonstrates the precision and stability of the analytical system.

Causality and Trustworthiness: The protocol's integrity is established by the system suitability test. By first demonstrating that the method can separate the enantiomers (using a racemic mixture), the subsequent analysis of the (S)-Albuterol sample becomes a valid test for its enantiomeric purity. This self-validating step is a cornerstone of good laboratory practice and is required by regulatory agencies.[\[4\]](#)

Diagram of Chiral HPLC Analysis Workflow:



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